

molecular weight of 2-amino-N-(3-hydroxypropyl)benzamide

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Compound of Interest

Compound Name: 2-amino-N-(3-hydroxypropyl)benzamide

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An In-depth Technical Guide on 2-amino-N-(3-hydroxypropyl)benzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-amino-N-(3-hydroxypropyl)benzamide**, a molecule belonging to the versatile class of 2-aminobenzamides. While specific experimental data for this exact compound is limited in published literature, this document extrapolates from well-established chemical principles and the known biological activities of structurally related analogues to provide a foundational understanding for research and development professionals.

Compound Profile and Physicochemical Properties

2-amino-N-(3-hydroxypropyl)benzamide is an organic compound featuring a benzamide core substituted with an amino group at the ortho-position and a 3-hydroxypropyl group on the amide nitrogen. The presence of the primary aromatic amine, the amide linkage, and the terminal hydroxyl group makes it an interesting candidate for further chemical modification and biological screening.

The molecular structure dictates its physicochemical properties, which are crucial for its behavior in biological systems. Based on its structure, the molecular formula is $C_{10}H_{14}N_2O_2$. From this, the molecular weight can be precisely calculated.

Property	Data	Source
Chemical Name	2-amino-N-(3-hydroxypropyl)benzamide	IUPAC Nomenclature
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	Calculated
Molecular Weight	194.23 g/mol	Calculated
Monoisotopic Mass	194.10553 Da	Calculated
Canonical SMILES	C1=CC=C(C(=C1)N)C(=O)NC CCO	
InChI Key	Predicted: SBPZRWVASCWDHI- UHFFFAOYSA-N	

Note: Physicochemical properties such as melting point, boiling point, and solubility would need to be determined experimentally.

Synthesis Methodology

The synthesis of N-substituted 2-aminobenzamides is well-documented, with a common and efficient method involving the reaction of isatoic anhydride with a corresponding primary amine. [1][2] This approach offers a direct route to the target compound by using 3-amino-1-propanol as the amine nucleophile.

Representative Experimental Protocol

The following is a generalized protocol for the synthesis of **2-amino-N-(3-hydroxypropyl)benzamide**, adapted from established methods for similar derivatives. [1][2]

Materials:

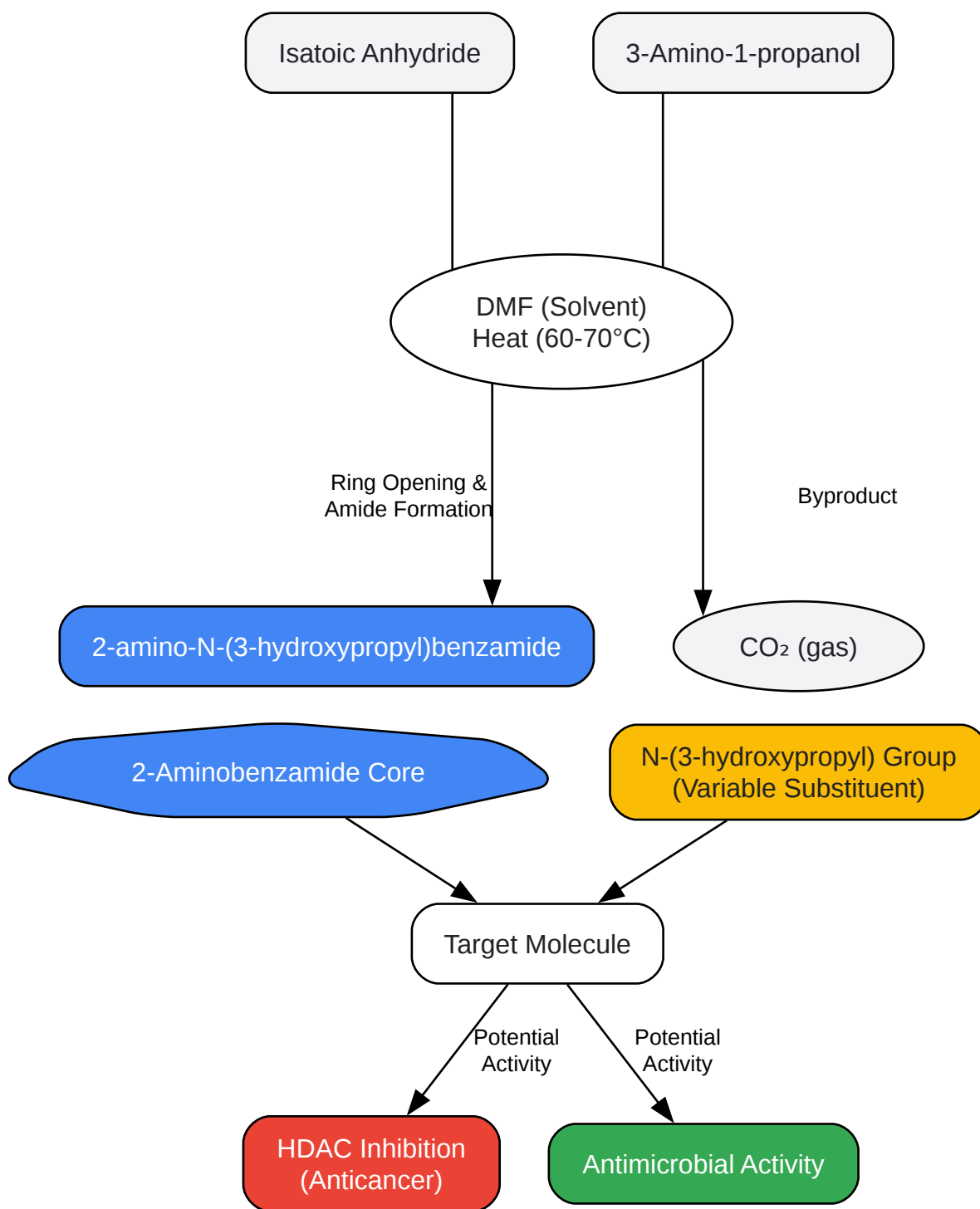
- Isatoic anhydride
- 3-Amino-1-propanol
- Dimethylformamide (DMF) or other suitable polar aprotic solvent

- Standard laboratory glassware and heating apparatus
- Purification supplies (e.g., silica gel for column chromatography)

Procedure:

- In a round-bottom flask, dissolve isatoic anhydride (1.0 equivalent) in a minimal amount of DMF.
- Add 3-amino-1-propanol (1.1 equivalents) to the solution dropwise at room temperature with stirring.
- Upon addition, CO₂ evolution may be observed as the anhydride ring opens and reacts with the amine.
- Heat the reaction mixture to 60-70°C and maintain for 1.5-3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete (indicated by the consumption of the starting material), cool the mixture to room temperature.
- Pour the reaction mixture into ice-cold water to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash with cold water.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel to yield the pure **2-amino-N-(3-hydroxypropyl)benzamide**.
- Characterize the final product using techniques such as NMR (¹H, ¹³C), IR spectroscopy, and mass spectrometry to confirm its structure and purity.

Synthesis Workflow Diagram



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References

- 1. Synthesis and Biological Evaluation of 2-Aminobenzamide Derivatives as Antimicrobial Agents: Opening/Closing Pharmacophore Site - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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